

Osbpl7-IN-1 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Osbpl7-IN-1*

Cat. No.: *B8714938*

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Application Notes and Protocols for Osbpl7-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Osbpl7-IN-1 is a potent and orally active inhibitor of the Oxysterol-Binding Protein Like 7 (OSBPL7)[1][2]. Research has demonstrated that by inhibiting OSBPL7, **Osbpl7-IN-1** promotes an increase of the ATP-binding cassette transporter A1 (ABCA1) at the plasma membrane[1][2]. This upregulation of ABCA1 enhances cholesterol efflux from cells, a critical process in maintaining cellular cholesterol homeostasis[3][4][5]. These characteristics position **Osbpl7-IN-1** as a valuable research tool for studying lipid metabolism, particularly in the context of renal diseases and other disorders related to cellular cholesterol dysregulation[3][6]. This document provides detailed information on the solubility of **Osbpl7-IN-1**, protocols for its use in experimental settings, and an overview of its mechanism of action.

Physicochemical Properties

- Molecular Formula: $C_{20}H_{19}Cl_2F_3N_2O_3$
- Molecular Weight: 463.28 g/mol
- Appearance: White to off-white solid
- CAS Number: 1269826-44-9

Solubility Data

The solubility of **OsbpI7-IN-1** has been determined in various solvents. The data indicates that Dimethyl Sulfoxide (DMSO) is the most effective solvent for this compound. Information regarding its solubility in other common laboratory solvents is limited, suggesting poor solubility in aqueous solutions.

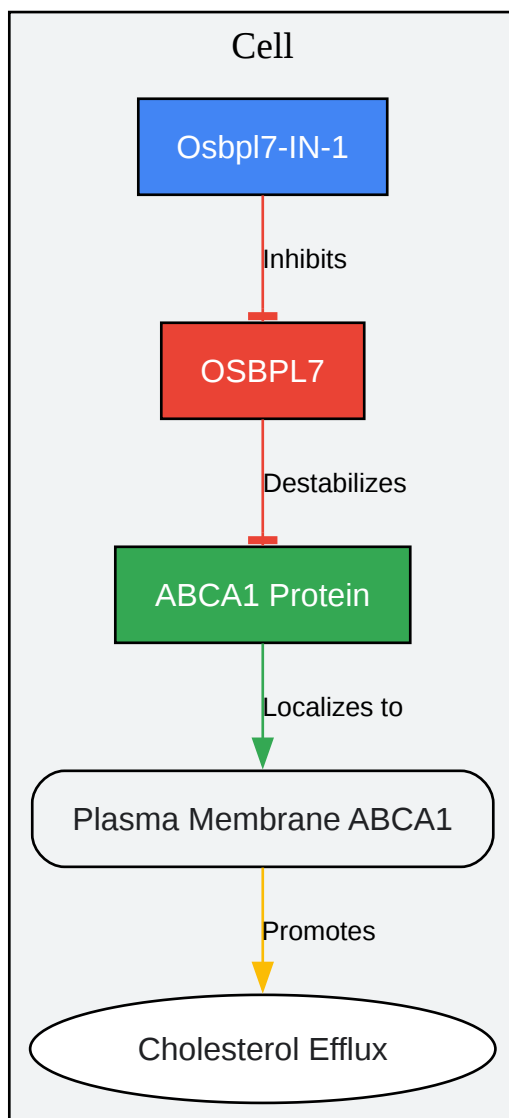
Table 1: Solubility of **OsbpI7-IN-1** in Common Laboratory Solvents

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	11 - 125	23.74 - 269.81	Solubility may be enhanced with sonication or gentle warming (up to 60°C). It is recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic. [1] [2] [7] [8]
Ethanol	Data not available	Data not available	
Water	Data not available	Data not available	
PBS (Phosphate-Buffered Saline)	Data not available	Data not available	
Dimethylformamide (DMF)	Data not available	Data not available	

Signaling Pathway

OsbpI7-IN-1 exerts its biological effects by targeting OSBPL7, a member of the oxysterol-binding protein family. OSBPL7 is understood to negatively regulate the stability of the ABCA1 protein. By inhibiting OSBPL7, **OsbpI7-IN-1** effectively removes this negative regulation,

leading to increased levels of ABCA1 at the plasma membrane. This, in turn, facilitates the efflux of cholesterol from the cell to lipid-poor apolipoproteins, such as ApoA-I.



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Caption: Mechanism of Action of **OsbpI7-IN-1**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Osbpl7-IN-1**, which can be further diluted for use in various in vitro and in vivo experiments.

Materials:

- **Osbpl7-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **Osbpl7-IN-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.63 mg of the compound (Molecular Weight = 463.28 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **Osbpl7-IN-1** powder. For a 10 mM stock solution from 4.63 mg, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath sonicator for 5-10 minutes.
 - Alternatively, gently warm the solution in a water bath set to a temperature not exceeding 60°C until the solid is completely dissolved.^[7]
- **Storage:** Once the **Osbpl7-IN-1** is fully dissolved, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-

term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[2]

Protocol 2: In Vitro Treatment of Cultured Cells (Human Podocytes)

This protocol is adapted from studies utilizing **Osbpl7-IN-1** (referred to as Cpd G) in cultured human podocytes to investigate its effect on ABCA1 levels and cholesterol efflux.[3]

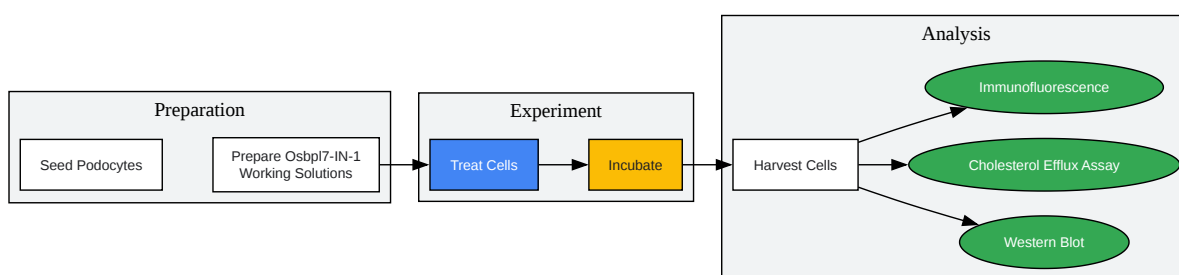
Materials:

- Cultured human podocytes
- Appropriate cell culture medium and supplements
- **Osbpl7-IN-1** stock solution (e.g., 10 mM in DMSO)
- Vehicle control (DMSO)
- Sterile, tissue culture-treated plates or flasks

Procedure:

- Cell Seeding: Seed human podocytes in appropriate tissue culture plates at a density that will allow for optimal growth and treatment response. Allow the cells to adhere and grow to the desired confluency.
- Preparation of Working Solution:
 - Thaw an aliquot of the **Osbpl7-IN-1** stock solution at room temperature.
 - Prepare a series of dilutions of the stock solution in the cell culture medium to achieve the desired final concentrations. A typical concentration range for in vitro experiments is 1-10 µM.[2]
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **Osbpl7-IN-1** used.

- Cell Treatment:
 - Remove the existing culture medium from the cells.
 - Add the culture medium containing the desired concentrations of **OsbpI7-IN-1** or the vehicle control to the respective wells.
- Incubation: Incubate the cells for the desired period (e.g., 24-48 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis: Following the incubation period, the cells can be harvested and processed for various downstream analyses, such as:
 - Western Blotting: To assess the protein levels of ABCA1 and OSBPL7.
 - Cholesterol Efflux Assays: To measure the functional consequence of increased ABCA1.
 - Immunofluorescence Microscopy: To visualize the subcellular localization of ABCA1.



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Caption: In Vitro Experimental Workflow.

Concluding Remarks

Osbpl7-IN-1 is a specific and effective inhibitor of OSBPL7, making it a crucial compound for investigating the role of this protein in cellular lipid homeostasis. Proper handling and consideration of its solubility characteristics are essential for obtaining reliable and reproducible experimental results. The provided protocols offer a foundation for the use of **Osbpl7-IN-1** in both biochemical and cell-based assays. Researchers are encouraged to optimize these protocols for their specific experimental systems.

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